

Proper Disposal of Ethyl (3R)-4-cyano-3-hydroxybutanoate: A Comprehensive Guide

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Compound of Interest

Compound Name: ethyl (3R)-4-cyano-3-hydroxybutanoate

Cat. No.: B043060

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **ethyl (3R)-4-cyano-3-hydroxybutanoate**, ensuring operational safety and regulatory compliance.

Hazard Identification and Classification

Ethyl (3R)-4-cyano-3-hydroxybutanoate is classified with the following hazards:

- Skin Irritation (Category 2)[1][2]
- Serious Eye Irritation (Category 2)[1][2]
- Specific target organ toxicity — single exposure (Category 3), may cause respiratory irritation[1][2]
- Combustible liquid (Category 4)

As a nitrile-containing compound, it may release hydrogen cyanide under extreme conditions such as strong acid hydrolysis or combustion[2].

Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure the following personal protective equipment is worn:

- Eye Protection: Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Hand Protection: Wear appropriate protective gloves.
- Skin and Body Protection: Wear a laboratory coat and other protective clothing to prevent skin exposure.
- Respiratory Protection: Use only in a well-ventilated area or in a chemical fume hood.[1][3] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

Segregation and Waste Collection

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Waste Container: Collect waste **ethyl (3R)-4-cyano-3-hydroxybutanoate** in a designated, leak-proof, and chemically compatible container.[4][5] The original container is often a suitable option.[5]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Ethyl (3R)-4-cyano-3-hydroxybutanoate**".[4][6]
- Incompatible Wastes: Do not mix with incompatible materials such as strong oxidizing agents or strong bases.[7] Store flammable waste separately from oxidizers.[5]
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from heat and sources of ignition.[1] It should be stored in a designated hazardous waste accumulation area, preferably within secondary containment.[4][8]

Disposal Procedure for Unused Product and Contaminated Materials

For unused or expired **ethyl (3R)-4-cyano-3-hydroxybutanoate**:

- Container Sealing: Ensure the cap of the waste container is tightly sealed at all times, except when adding waste.[4][6]
- Disposal Request: Arrange for pickup by a licensed professional waste disposal service.[3][9]
Do not attempt to dispose of this chemical down the drain or in regular trash.[4][10]

For chemically contaminated solid waste (e.g., absorbent pads, gloves, empty containers):

- Collection: Place contaminated solid waste in a separate, clearly labeled container lined with a plastic bag.[4][5]
- Empty Containers: Thoroughly empty all contents from the original container. The first rinse of the container with a suitable solvent (e.g., ethanol) must be collected and disposed of as hazardous waste.[4] After triple rinsing, the container's labels should be defaced before disposal as solid waste.[4][10]
- Disposal: The container with contaminated solids should be sealed and disposed of through the institution's hazardous waste program.

Spill and Emergency Procedures

In case of a spill:

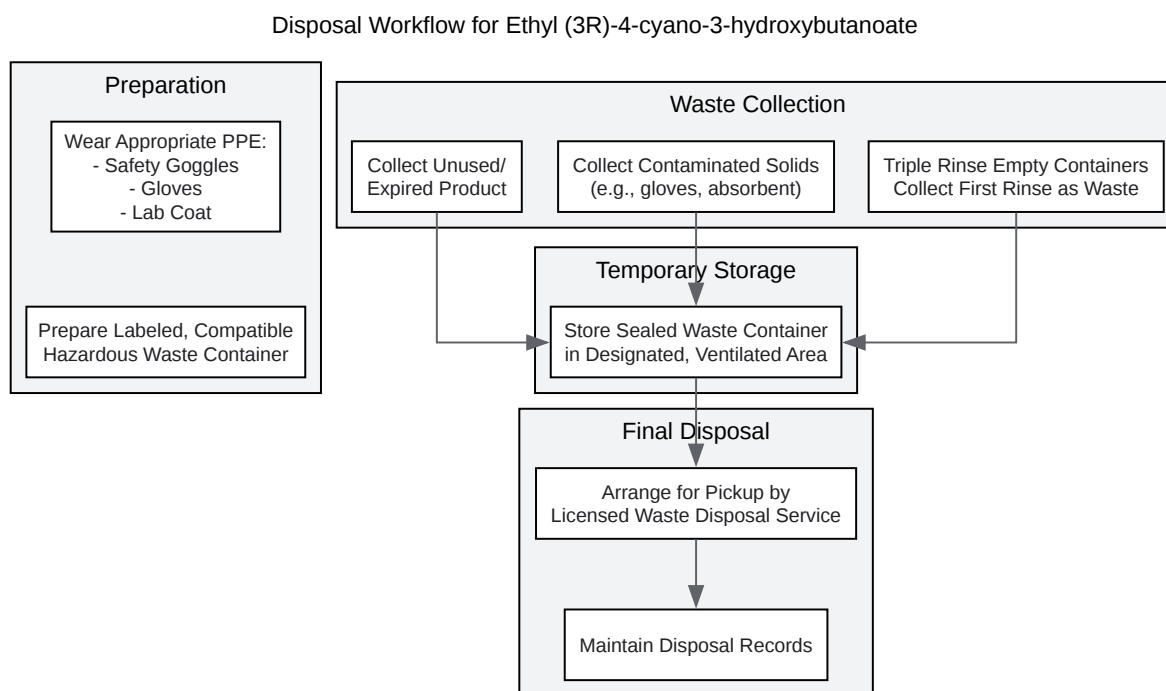
- Ventilation: Ensure adequate ventilation.[1]
- Ignition Sources: Remove all sources of ignition.
- Containment: Soak up the spill with an inert absorbent material such as sand, silica gel, or universal binder.[1][11]
- Collection: Collect the absorbed material and place it in a suitable, closed container for disposal.[1][11]
- Decontamination: Clean the spill area thoroughly.

Quantitative Data Summary

Property	Value	Reference
CAS Number	141942-85-0	[1]
Molecular Weight	157.17 g/mol	
Boiling Point	270 °C (lit.)	
Density	1.114 g/mL at 25 °C (lit.)	
Flash Point	113 °C (235.4 °F) - closed cup	
Storage Temperature	2-8°C	

Experimental Workflow for Disposal

Below is a diagram illustrating the step-by-step workflow for the proper disposal of **ethyl (3R)-4-cyano-3-hydroxybutanoate**.



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Caption: Disposal Workflow Diagram

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